

Navigating the Safe Disposal of 3-Chloro-L-alanine: A Procedural Guide

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Compound of Interest

Compound Name: 3-Chloro-L-alanine

CAS No.: 2731-73-9

Cat. No.: B555689

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. **3-Chloro-L-alanine**, a halogenated amino acid derivative, requires specific disposal procedures due to its chemical nature. This guide provides essential, step-by-step instructions for its safe disposal, aligning with standard laboratory safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes safety goggles, chemical-resistant gloves, and a lab coat.^[1] All handling of **3-Chloro-L-alanine** should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.^[1] In case of accidental contact, wash the affected skin area with soap and plenty of water, and for eye contact, rinse with pure water for at least 15 minutes and consult a doctor.^{[1][2]}

Step-by-Step Disposal Procedure

The proper disposal of **3-Chloro-L-alanine** is governed by its classification as a halogenated organic compound.[3] Halogenated organic wastes must be segregated from other waste streams to ensure proper treatment and disposal, which typically involves incineration at a regulated hazardous waste facility.[3]

- Waste Identification and Segregation:
 - Identify **3-Chloro-L-alanine** waste as a "halogenated organic solid."
 - Do not mix it with non-halogenated organic waste, aqueous waste, or other incompatible materials.[3][4]
- Container Selection and Labeling:
 - Use a designated, compatible, and properly sealed hazardous waste container. Polyethylene containers are often suitable for halogenated solvent wastes.[4]
 - The container must be clearly labeled with the words "Hazardous Waste" and the specific chemical name, "**3-Chloro-L-alanine**."[5]
- Waste Collection:
 - For solid **3-Chloro-L-alanine**, carefully sweep or vacuum the material and place it into the designated waste container.[6] Avoid generating dust.[1]
 - If dealing with solutions of **3-Chloro-L-alanine**, collect them in a designated container for halogenated organic liquids. Do not dispose of solutions down the drain.[4]
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated designated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.[4][7]
- Disposal Request:
 - Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.

- Follow all institutional procedures for waste manifest and pickup.

Quantitative Data Summary

While specific quantitative disposal limits for **3-Chloro-L-alanine** are not readily available in the provided search results, general principles for halogenated organic waste apply. The following table summarizes key physical and safety data for **3-Chloro-L-alanine**.

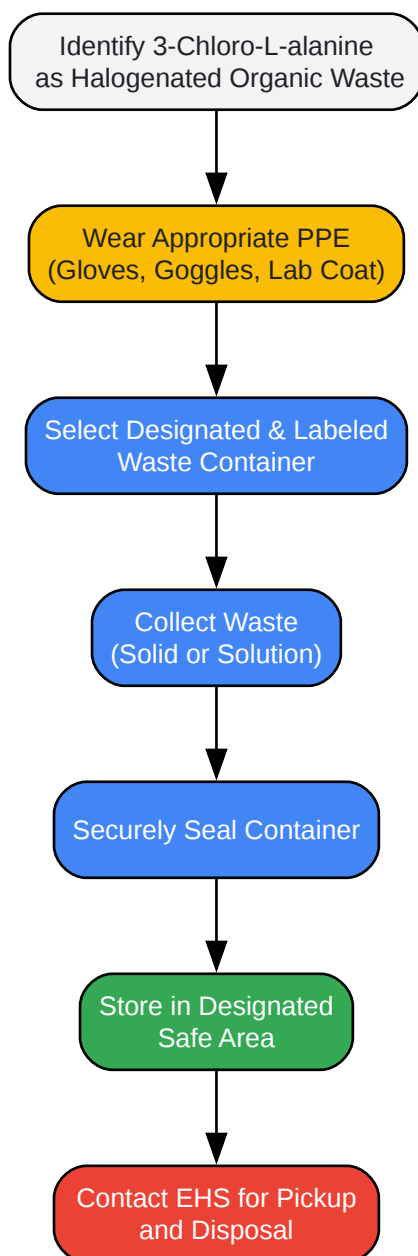
Property	Value	Source
Physical State	Solid	[2]
Melting Point	156-157°C	[2]
Boiling Point	243.6°C at 760 mmHg	[2]
Solubility	Slightly soluble in DMSO and water	[2]
Hazard Classifications	Skin Irritant, Eye Irritant	

Experimental Protocols

The provided search results do not contain specific experimental protocols for the neutralization or deactivation of **3-Chloro-L-alanine** prior to disposal. The standard and recommended procedure is to dispose of it as a halogenated organic waste without chemical treatment in the lab. Highly reactive substances may require deactivation, but there is no indication that **3-Chloro-L-alanine** falls into this category under normal laboratory use.[8]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Chloro-L-alanine**.



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Caption: Logical workflow for the proper disposal of **3-Chloro-L-alanine**.

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